

# Technical Guide: 9,10-Dibutoxyanthracene (CAS 76275-14-4)

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## Compound of Interest

Compound Name: 9,10-Dibutoxyanthracene

Cat. No.: B1632443

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and mechanism of action of **9,10-Dibutoxyanthracene** (CAS 76275-14-4). The information is intended to support research and development activities, particularly in the fields of photochemistry, materials science, and photodynamic therapy.

## Core Properties and Structure

**9,10-Dibutoxyanthracene** is an organic compound featuring an anthracene core with two butoxy groups substituted at the 9 and 10 positions.<sup>[1]</sup> This substitution enhances its solubility in organic solvents and influences its photophysical properties.<sup>[1]</sup>

## Chemical and Physical Properties

The following table summarizes the key quantitative data for **9,10-Dibutoxyanthracene**.

Property	Value	Source
CAS Number	76275-14-4	<a href="#">[2]</a>
Molecular Formula	C <sub>22</sub> H <sub>26</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	322.44 g/mol	<a href="#">[3]</a>
Appearance	White to light orange to pale yellow-green powder/crystal	<a href="#">[4]</a>
Purity	>95.0% (HPLC)	<a href="#">[4]</a>
IUPAC Name	9,10-dibutoxyanthracene	<a href="#">[2]</a>
InChI Key	KSMGAOMUPSQGTB-UHFFFAOYSA-N	<a href="#">[2]</a>
Storage Temperature	Room temperature, sealed in dry conditions	<a href="#">[3]</a>

## Chemical Structure

The 2D chemical structure of **9,10-Dibutoxyanthracene** is depicted below.

### 2D Structure of **9,10-Dibutoxyanthracene**

## Experimental Protocols

### Synthesis of **9,10-Dibutoxyanthracene**

A two-step synthesis method has been reported, involving the acylation of anthraquinone followed by reduction.[\[5\]](#)

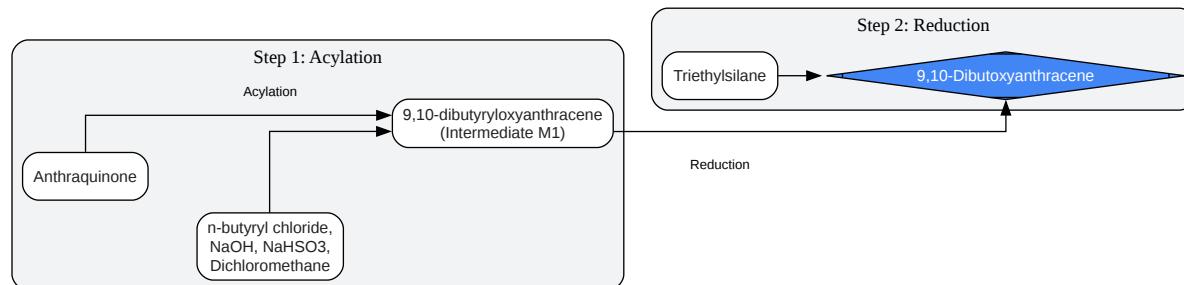
#### Step 1: Acylation of Anthraquinone

- To a reaction vessel, add anthraquinone, dichloromethane (as a solvent), an aqueous solution of sodium hydroxide, and sodium hydrosulfite.[\[5\]](#)
- Cool the mixture and slowly add n-butyryl chloride.[\[5\]](#)
- After the addition is complete, allow the reaction to proceed at a controlled temperature.[\[5\]](#)

- Upon completion, allow the layers to separate and remove the aqueous phase to yield the intermediate, 9,10-dibutyryloxyanthracene.[5]

### Step 2: Reduction to **9,10-Dibutoxyanthracene**

- To the organic phase containing the intermediate from Step 1, add triethylsilane as the reducing agent.[5]
- Maintain the reaction at a controlled temperature until the reduction is complete.[5]
- Cool the reaction mixture to induce crystallization of the final product, **9,10-Dibutoxyanthracene**.[5]
- The product can be further purified by recrystallization.[5]



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Synthesis workflow for **9,10-Dibutoxyanthracene**.

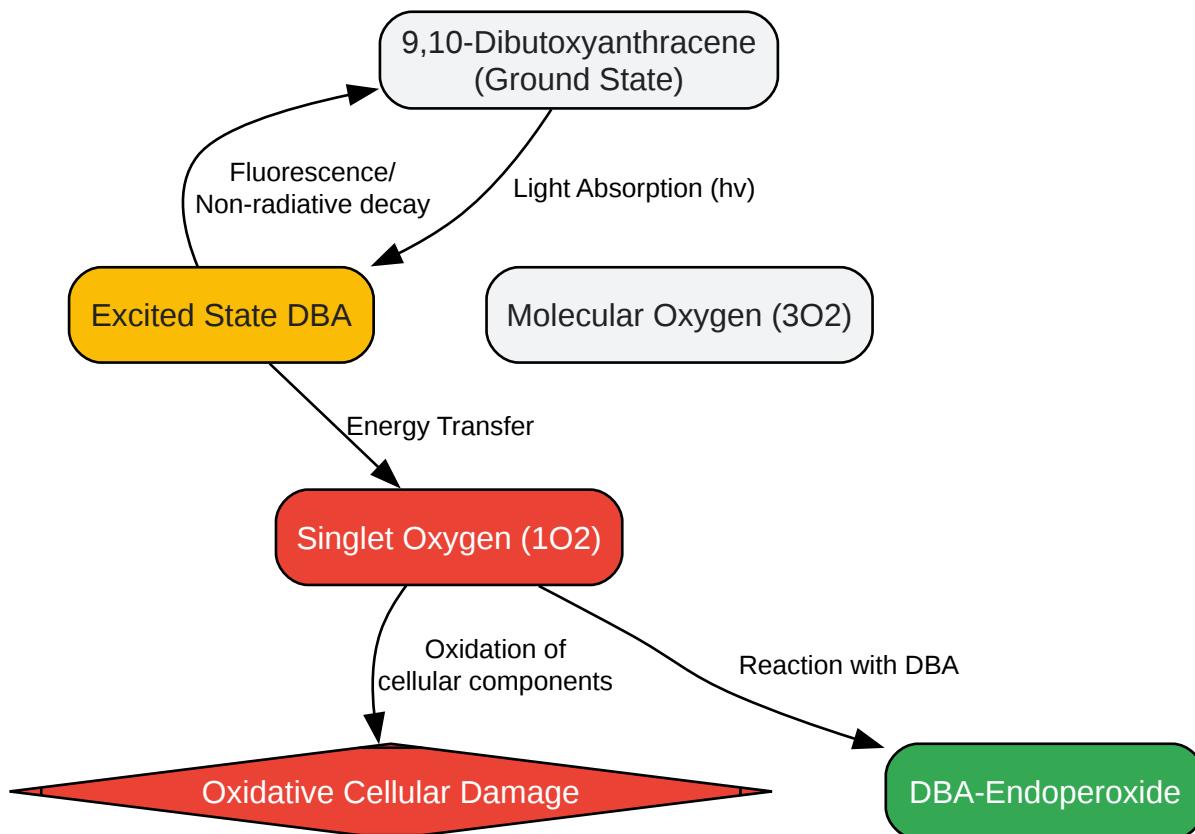
## Investigation of Photodegradation

The following protocol is adapted from studies on the photochemical properties of **9,10-Dibutoxyanthracene**.[6][7]

- Prepare a solution of **9,10-Dibutoxyanthracene** in a suitable solvent (e.g., ethyl acetate).[6]
- Place the solution in a spectroscopic cell.[6]
- Irradiate the solution with a light source of a specific wavelength (e.g., 405 nm) for defined periods.[6]
- At each time point, analyze the sample using techniques such as <sup>1</sup>H NMR or HPLC to determine the concentration of the remaining **9,10-Dibutoxyanthracene** and to identify any degradation products.[6]
- To investigate the role of singlet oxygen, the experiment can be repeated in the presence of various singlet oxygen scavengers.[7]

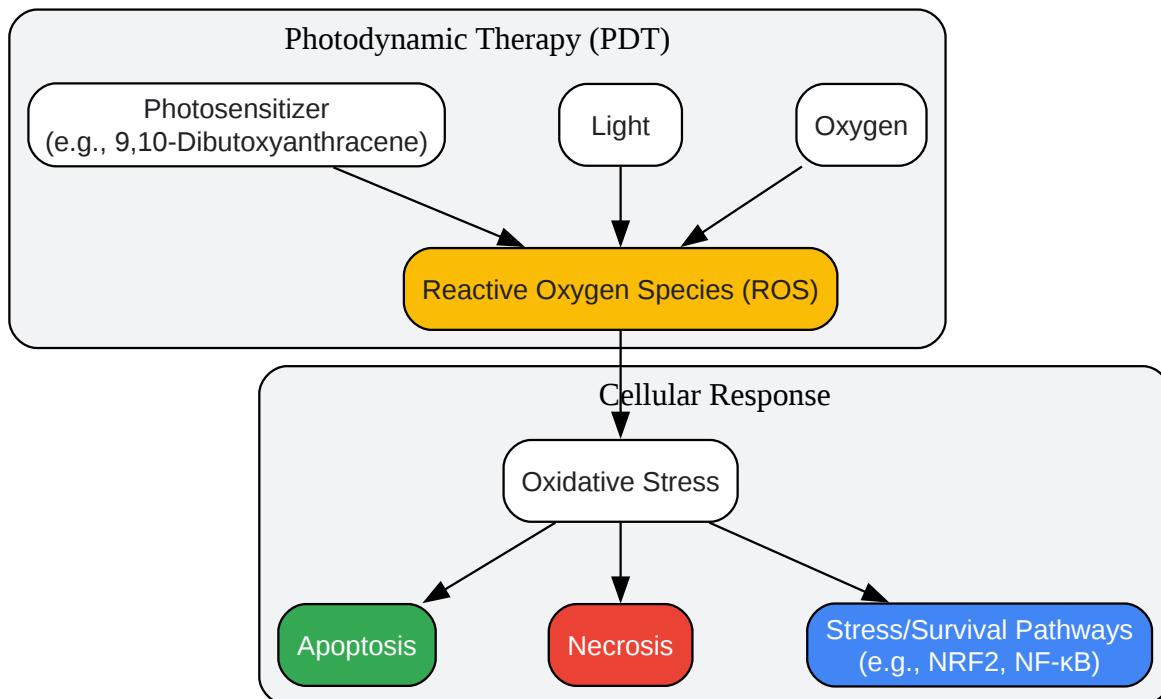
## Mechanism of Action and Signaling Pathways

The primary mechanism of action of **9,10-Dibutoxyanthracene** is photochemical.[8] Upon absorption of light, it becomes excited and can transfer its energy to molecular oxygen, generating highly reactive singlet oxygen.[8] This singlet oxygen can then react with the **9,10-Dibutoxyanthracene** molecule itself to form an endoperoxide, or it can induce oxidative damage to other molecules in its vicinity.[6][8]

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### Photochemical mechanism of **9,10-Dibutoxyanthracene**.

In the context of drug development, particularly for photodynamic therapy (PDT), the generation of reactive oxygen species (ROS) like singlet oxygen by photosensitizers such as **9,10-Dibutoxyanthracene** is the primary therapeutic action.[9][10] This ROS production leads to oxidative stress within target cells, which in turn activates various cellular signaling pathways associated with cell death (apoptosis, necrosis) and survival.[9][11]



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General overview of PDT-induced cellular signaling.

## Safety Information

**9,10-Dibutoxyanthracene** should be handled with appropriate personal protective equipment in a well-ventilated area. It may cause skin and eye irritation.[12] For detailed safety information, consult the material safety data sheet (MSDS) from the supplier.

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